

Fungal Sources of Diacetylcerosporin and Related Perylenequinones: A Technical Guide

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Compound of Interest

Compound Name: *Diacetylcerosporin*

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Introduction

Perylenequinones are a class of photoactivated polyketide toxins produced by various phytopathogenic fungi. These compounds, notably cercosporin and its derivatives, are of significant interest to the scientific community due to their potent biological activities, including phytotoxicity, antimicrobial properties, and potential applications in photodynamic therapy. This technical guide provides an in-depth overview of the fungal sources of **diacetylcerosporin** and its precursor, cercosporin, with a focus on the genera Cercospora and Septoria. The guide details the biosynthetic pathways, regulatory networks, quantitative production data, and experimental protocols for the extraction and analysis of these compounds.

Fungal Producers of Cercosporin and its Derivatives

The primary producers of cercosporin are numerous species within the genus Cercospora, a group of ascomycete fungi known to cause leaf spot diseases on a wide range of plants^{[1][2]}. While Cercospora is the most well-documented source, recent studies have identified species in the genus Septoria as producers of acetylated derivatives of cercosporin.

Key Fungal Sources:

- **Cercospora** species: Many species in this genus produce cercosporin, including *Cercospora kikuchii* (the first species from which cercosporin was isolated), *Cercospora nicotianae*, *Cercospora beticola*, and *Cercospora coffeicola*.
- **Septoria pistaciарum**: This species is a known producer of (+)-di-O-Acetyl cercosporin and (+)-14-O-Acetyl cercosporin.

Quantitative Production of Cercosporin

The production of cercosporin by *Cercospora* species can be influenced by various factors, including culture medium, light, and co-cultivation with other microorganisms. While specific yield data for **diacetylcerosporin** from *Septoria pistaciарum* is not readily available in the literature, the following table summarizes reported yields of cercosporin from *Cercospora* species, which serves as a benchmark for perylenequinone production.

Fungal Strain	Culture Conditions	Compound	Yield (mg/L)	Reference
Cercospora sp. JNU001	S-7 medium, 11 days, continuous light	Cercosporin	128.2	
Cercospora sp. JNU001 (co-cultured with <i>Bacillus velezensis</i> B04)	4 days of co-culture	Cercosporin	984.4	
Cercospora sp. JNU001 (co-cultured with <i>Lysinibacillus</i> sp. B15)	4 days of co-culture	Cercosporin	626.3	

Biosynthesis of Cercosporin

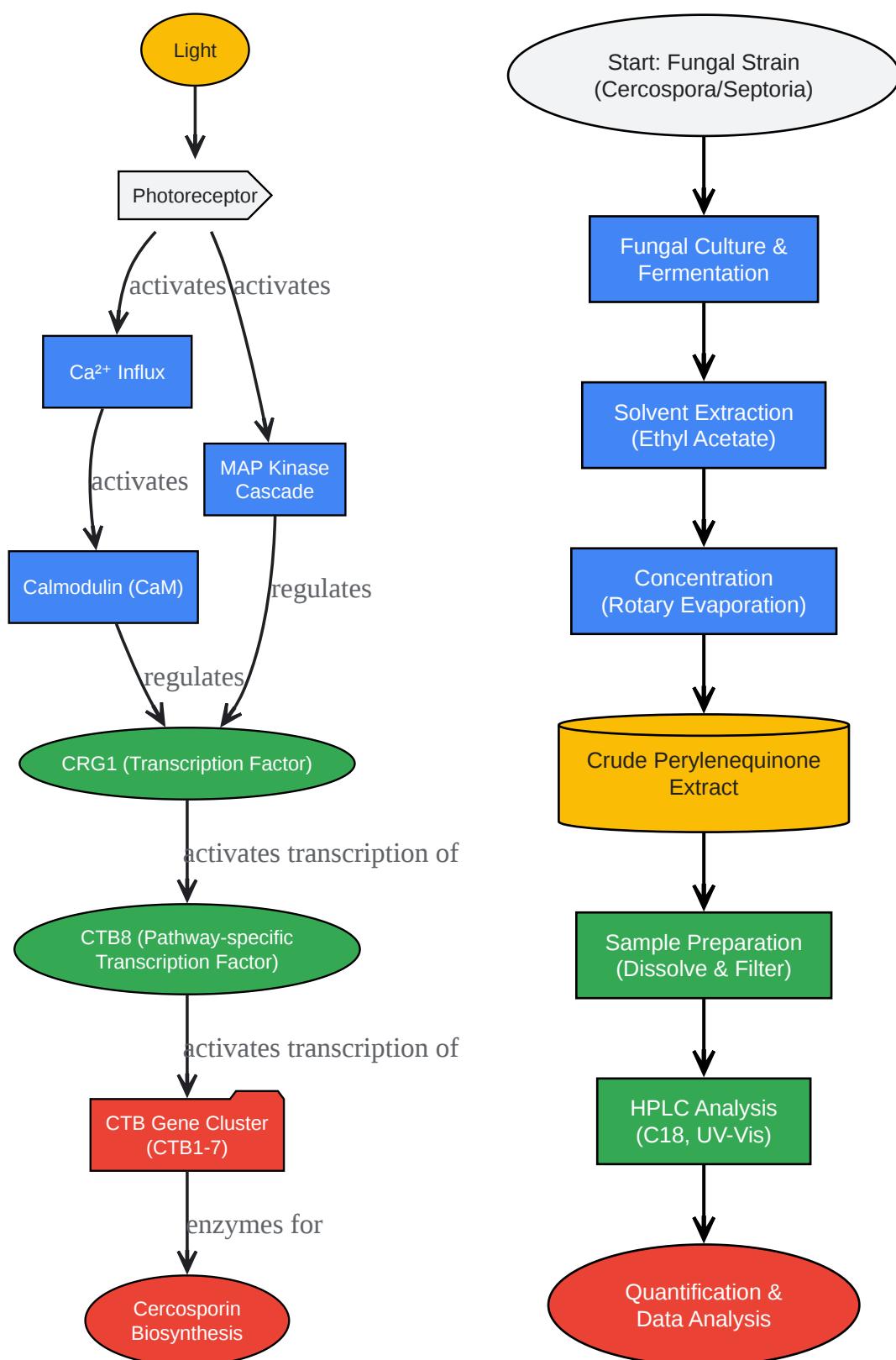
Cercosporin is a polyketide synthesized via a complex enzymatic pathway. The core of the molecule is assembled by a Type I polyketide synthase (PKS). The biosynthetic gene cluster,

designated as CTB, has been identified in *Cercospora nicotianae*.

The biosynthesis begins with the condensation of one acetyl-CoA and six malonyl-CoA molecules by the non-reducing polyketide synthase CTB1 to form the key intermediate, nor-toralactone. A series of enzymatic modifications, including oxidative cleavage by the didomain protein CTB3, leads to the formation of the perylenequinone core. The final steps involve the dimerization of two identical phenol units to form the symmetric cercosporin molecule.

Biosynthetic Pathway of Cercosporin



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References

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- 2. chemicalpapers.com [chemicalpapers.com]
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